

# chemical structure and CAS number for (-)-Neoisoomenthol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (-)-Neoisoomenthol

Cat. No.: B3416159

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## (-)-Neoisoomenthol: A Comprehensive Technical Guide

FOR IMMEDIATE RELEASE

This technical guide provides an in-depth overview of the chemical properties, structure, and relevant biological data of **(-)-Neoisoomenthol**. The information is intended for researchers, scientists, and professionals in drug development and related fields.

## Chemical Structure and CAS Number

**(-)-Neoisoomenthol** is a naturally occurring monoterpene alcohol. It is one of the eight stereoisomers of menthol.

Chemical Formula: C<sub>10</sub>H<sub>20</sub>O

Molecular Weight: 156.27 g/mol

CAS Number: 64282-88-8

IUPAC Name: (1S,2S,5S)-5-methyl-2-(propan-2-yl)cyclohexan-1-ol

SMILES: C[C@H]1CC--INVALID-LINK--O">C@HC(C)C

Structure:

## Physicochemical Properties

A summary of the key physicochemical properties of menthol isomers is presented in the table below. Specific data for **(-)-Neoisomenthol** is often reported as part of studies on the mixture of menthol isomers.

Property	Value	Reference
Boiling Point	~212 °C	[General Menthol Data]
Melting Point	Data not readily available	
Solubility	Soluble in ethanol, ether, and other organic solvents; sparingly soluble in water.	[General Menthol Data]

## Biological Activity

**(-)-Neoisomenthol**, like other menthol stereoisomers, is known for its biological activity, particularly its interaction with temperature-sensitive transient receptor potential (TRP) channels.

### Interaction with TRPM8

The primary molecular target for the cooling sensation of menthol isomers is the Transient Receptor Potential Melastatin 8 (TRPM8) channel, a non-selective cation channel. Activation of TRPM8 by agonists like **(-)-Neoisomenthol** leads to an influx of calcium and sodium ions, depolarizing sensory neurons and eliciting a cooling sensation.

While specific quantitative data for the activation of TRPM8 by **(-)-Neoisomenthol** is limited in publicly available literature, a study on its enantiomer, (+)-neoisomenthol, provides valuable insight into the structure-activity relationship. The study reported the following EC<sub>50</sub> value for (+)-neoisomenthol in activating the human TRPM8 channel:

Compound	EC <sub>50</sub> (μM) at +80 mV
(+)-Neoisomenthol	~206

Data from a study on menthol stereoisomers and TRPM8 activation.<sup>[1][2]</sup> It is important to note that the potency of stereoisomers can vary significantly.

## Anti-inflammatory and Analgesic Properties

**(-)-Neoisomenthol** has been reported to possess anti-inflammatory and analgesic properties.<sup>[3]</sup> These effects are likely mediated, at least in part, through its interaction with TRPM8 and potentially other signaling pathways involved in pain and inflammation. Further research is needed to fully elucidate the specific mechanisms of action for the (-)-neoisomenthol isomer.

## Experimental Protocols

This section provides detailed methodologies for key experiments relevant to the study of **(-)-Neoisomenthol**.

### Gas Chromatography-Mass Spectrometry (GC-MS) for Isomer Analysis

Objective: To separate and identify **(-)-Neoisomenthol** from a mixture of menthol stereoisomers.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- Chiral capillary column (e.g., β-cyclodextrin-based).

Procedure:

- Sample Preparation: Dissolve the sample containing the menthol isomers in a suitable solvent (e.g., hexane or ethanol) to a concentration of approximately 1 mg/mL.

- **Injection:** Inject 1  $\mu\text{L}$  of the prepared sample into the GC with a split ratio (e.g., 1:50). The injector temperature is typically set to 250°C.
- **Chromatographic Separation:**
  - **Oven Program:** Start at an initial temperature (e.g., 60°C), hold for a few minutes, then ramp the temperature at a specific rate (e.g., 2°C/min) to a final temperature (e.g., 180°C) and hold.
  - **Carrier Gas:** Use helium at a constant flow rate.
- **Mass Spectrometry:** The mass spectrometer is operated in electron ionization (EI) mode. Scan a mass range of  $m/z$  40-300.
- **Data Analysis:** Identify the peaks corresponding to each isomer based on their retention times and mass spectra. The elution order will depend on the specific chiral column used.

## Whole-Cell Patch-Clamp Electrophysiology for TRPM8 Activation

**Objective:** To measure the activation of TRPM8 channels by **(-)-Neoisomenthol** in a cellular model.

**Cell Line:** Human Embryonic Kidney (HEK293) cells stably expressing human TRPM8.

**Solutions:**

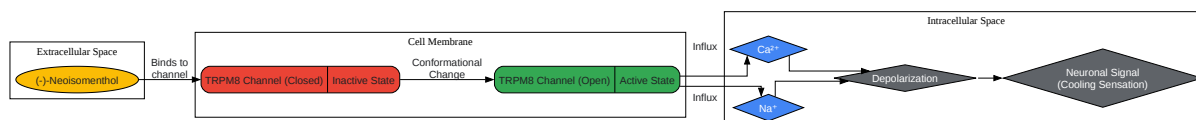
- **External Solution (in mM):** 140 NaCl, 5 KCl, 2  $\text{CaCl}_2$ , 1  $\text{MgCl}_2$ , 10 HEPES, 10 glucose, pH adjusted to 7.4 with NaOH.
- **Internal (Pipette) Solution (in mM):** 140 CsCl, 10 HEPES, 1 EGTA, 2 Mg-ATP, pH adjusted to 7.2 with CsOH.
- **Ligand Solution:** Prepare a stock solution of **(-)-Neoisomenthol** in ethanol and dilute to the desired final concentrations in the external solution on the day of the experiment.

**Procedure:**

- Cell Culture: Grow HEK293-TRPM8 cells on glass coverslips.
- Recording:
  - Transfer a coverslip to a recording chamber on an inverted microscope and perfuse with the external solution.
  - Establish a whole-cell patch-clamp configuration.
  - Hold the cell at a membrane potential of -60 mV.
  - Apply voltage ramps (e.g., from -80 mV to +80 mV) to elicit currents.
- Ligand Application: Perfuse the cells with solutions containing different concentrations of **(-)-Neoisomenthol**.
- Data Acquisition and Analysis:
  - Record the current responses at different ligand concentrations.
  - Plot the peak current amplitudes against the ligand concentration and fit the data with a Hill equation to determine the EC<sub>50</sub> value.[\[1\]](#)[\[2\]](#)

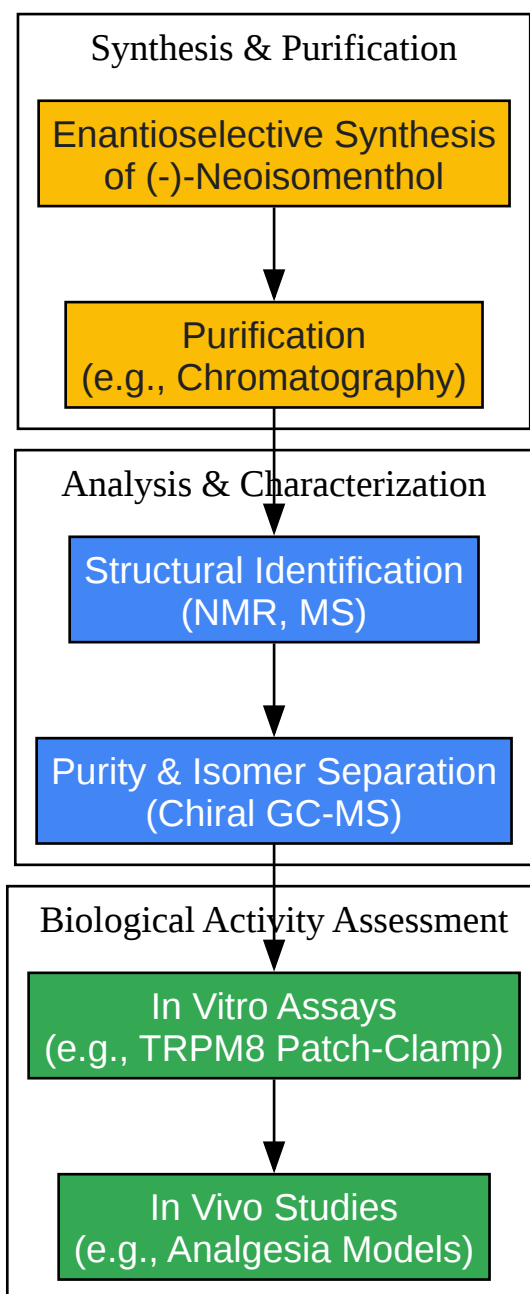
## Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the activation of the TRPM8 channel by an agonist like **(-)-Neoisomenthol** and the general workflow for its analysis.



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Caption: Simplified signaling pathway of TRPM8 activation by **(-)-Neoisomenthol**.

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- To cite this document: BenchChem. [chemical structure and CAS number for (-)-Neoisomenthol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3416159#chemical-structure-and-cas-number-for-neoisomenthol]

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